

An In-depth Technical Guide to 2-Ethoxynaphthalene

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Compound of Interest

Compound Name: 2-Ethoxynaphthalene

Cat. No.: B165321

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Ethoxynaphthalene, also known by synonyms such as nerolin, bromelia, and ethyl 2-naphthyl ether, is an aromatic ether compound with the chemical formula $C_{12}H_{12}O$.^{[1][2]} Its structure consists of a naphthalene ring substituted with an ethoxy group at the second position. This compound is a white crystalline solid with a characteristic floral scent, reminiscent of orange blossoms, which has led to its prevalent use in the fragrance and flavor industries.^[1] Beyond its olfactory properties, **2-ethoxynaphthalene** serves as a valuable intermediate in organic synthesis, with potential applications in the development of new materials and pharmaceuticals. This guide provides a comprehensive overview of its chemical and physical properties, synthesis methodologies, reactivity, and known biological relevance, tailored for a scientific audience.

Chemical Identity

The unambiguous identification of **2-ethoxynaphthalene** is established by its unique CAS number.

Identifier	Value
CAS Number	93-18-5[1]
Molecular Formula	C ₁₂ H ₁₂ O[1]
IUPAC Name	2-ethoxynaphthalene[1]
Synonyms	Nerolin, Bromelia, Nerolin II, Ethyl 2-naphthyl ether, β -Naphthyl ethyl ether[1][2]

Physicochemical Properties

A summary of the key physicochemical properties of **2-ethoxynaphthalene** is presented in the table below, providing essential data for its handling, application, and analysis.

Property	Value	Reference
Molecular Weight	172.22 g/mol	[1]
Appearance	White crystalline solid	[2]
Melting Point	35-37 °C	[2]
Boiling Point	282 °C	[1][2]
Density	1.064 g/cm ³	[2]
Solubility	Insoluble in water; Soluble in ethanol and oils	[1][2]
Refractive Index	1.5975 (estimate)	[2]
Flash Point	134 °C	[2]
logP	3.747 at 25°C	[2]

Synthesis of 2-Ethoxynaphthalene

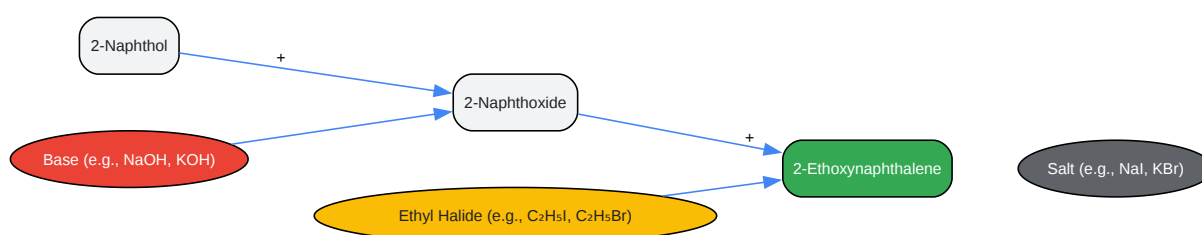
The synthesis of **2-ethoxynaphthalene** is most commonly achieved via the Williamson ether synthesis, a robust and widely used method for preparing ethers. An alternative method

involves the direct esterification of β -naphthol with ethanol in the presence of a strong acid catalyst.

Williamson Ether Synthesis

This method involves the reaction of an alkoxide with a primary alkyl halide. In the case of **2-ethoxynaphthalene**, 2-naphthol is first deprotonated with a base to form the more nucleophilic 2-naphthoxide, which then undergoes an S_N2 reaction with an ethyl halide.

Reaction Scheme:



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Figure 1: General workflow for the Williamson ether synthesis of **2-ethoxynaphthalene**.

Experimental Protocol:

A detailed experimental procedure for the Williamson ether synthesis of **2-ethoxynaphthalene** is as follows:

- Reagents and Apparatus:
 - 2-Naphthol (β -naphthol)
 - Sodium hydroxide (NaOH) or Potassium hydroxide (KOH)
 - Ethyl iodide (C₂H₅I) or Ethyl bromide (C₂H₅Br)
 - Methanol or Ethanol (solvent)

- 50 mL round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Procedure: a. In a 50 mL round-bottom flask, dissolve 2.0 g of 2-naphthol in 10 mL of methanol. b. While stirring, add a solution of 1.0 g of sodium hydroxide in 5 mL of methanol. c. To the resulting solution of sodium 2-naphthoxide, add 1.6 mL of ethyl iodide. d. Equip the flask with a reflux condenser and heat the mixture to reflux for 1 hour with continuous stirring. e. After the reflux period, allow the mixture to cool to room temperature. f. Pour the reaction mixture into 50 mL of cold water. g. The crude **2-ethoxynaphthalene** will precipitate as a solid. h. Collect the solid by vacuum filtration and wash with cold water. i. Recrystallize the crude product from ethanol to obtain pure **2-ethoxynaphthalene**.

Fischer Esterification Analogue

This method involves the direct reaction of 2-naphthol with ethanol in the presence of a strong acid catalyst, typically concentrated sulfuric acid.

Experimental Protocol:

- Reagents and Apparatus:
 - 2-Naphthol (β -naphthol)
 - Ethanol
 - Concentrated sulfuric acid (H_2SO_4)
 - Round-bottom flask
 - Reflux condenser
 - Heating mantle

- Procedure: a. In a round-bottom flask, dissolve 10 g of 2-naphthol in 50 mL of ethanol. b. Slowly and carefully add 5 mL of concentrated sulfuric acid to the solution while cooling the flask in an ice bath. c. Attach a reflux condenser and heat the mixture to reflux for 4-6 hours. d. After cooling, pour the reaction mixture into a beaker containing 200 mL of cold water. e. Neutralize the excess acid with a saturated solution of sodium bicarbonate. f. The crude product will separate and can be collected by filtration or extraction with a suitable organic solvent. g. Purify the product by recrystallization or distillation under reduced pressure.

Chemical Reactivity

The chemical reactivity of **2-ethoxynaphthalene** is primarily governed by the electron-donating nature of the ethoxy group and the aromaticity of the naphthalene ring system.

- Electrophilic Aromatic Substitution: The ethoxy group is an activating, ortho-, para-directing group. Therefore, electrophilic substitution reactions, such as nitration, halogenation, and Friedel-Crafts acylation, will predominantly occur at the 1- and 3-positions of the naphthalene ring.
- Ether Cleavage: The ether linkage can be cleaved under harsh conditions using strong acids like HBr or HI to yield 2-naphthol and the corresponding ethyl halide.
- Oxidation: The naphthalene ring can be oxidized under strong oxidizing conditions, leading to the cleavage of the aromatic system.

Spectral Data

The structural elucidation of **2-ethoxynaphthalene** is supported by various spectroscopic techniques.

Spectroscopic Data	Key Features
^1H NMR	Signals corresponding to the ethoxy group protons (a triplet and a quartet) and the aromatic protons of the naphthalene ring.
^{13}C NMR	Resonances for the two carbons of the ethoxy group and the ten carbons of the naphthalene ring.
IR Spectroscopy	Characteristic absorption bands for C-O-C stretching of the ether linkage, C-H stretching of the aromatic and aliphatic groups, and C=C stretching of the aromatic ring.
Mass Spectrometry	A molecular ion peak corresponding to its molecular weight (172.22 g/mol) and characteristic fragmentation patterns.

Biological Activity and Applications in Drug Development

While **2-ethoxynaphthalene** itself is not a known therapeutic agent, its naphthalene core is a common scaffold in medicinal chemistry. Research into the biological activities of naphthalene derivatives has revealed a wide range of pharmacological effects.

- **Antimicrobial Potential:** Some studies have suggested that derivatives of **2-ethoxynaphthalene** may possess antimicrobial properties. For instance, it has been used as a precursor in the synthesis of sodium ethoxynaphthylpenicillin. However, detailed studies on the antimicrobial spectrum and mechanism of action of **2-ethoxynaphthalene** are lacking.
- **Enzyme Inhibition:** A structurally related compound, 2-ethynylnaphthalene, has been identified as a mechanism-based inhibitor of cytochrome P450 enzymes, specifically CYP2B4. This suggests that the naphthalene core can be tailored to interact with specific biological targets.

- Anti-inflammatory and Anticancer Activities of Naphthalene Derivatives: While not directly demonstrated for **2-ethoxynaphthalene**, other substituted naphthalene derivatives have been investigated for their anti-inflammatory and anticancer properties.[3][4][5] These studies highlight the potential of the naphthalene scaffold in the design of novel therapeutic agents.

The current body of scientific literature on the direct biological effects of **2-ethoxynaphthalene** is limited. This presents an opportunity for further research to explore its pharmacological profile and potential as a lead compound in drug discovery.

Safety and Handling

2-Ethoxynaphthalene is generally considered to be of low toxicity. However, as with all chemicals, appropriate safety precautions should be taken when handling it in a laboratory setting. It is advisable to wear personal protective equipment, including gloves, safety glasses, and a lab coat. The compound should be used in a well-ventilated area or a fume hood. For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

Conclusion

2-Ethoxynaphthalene is a well-characterized aromatic ether with established applications in the fragrance industry and as a synthetic intermediate. Its physicochemical properties are well-documented, and its synthesis is readily achievable through standard organic chemistry methodologies like the Williamson ether synthesis. While its direct biological activities are not extensively studied, the prevalence of the naphthalene scaffold in pharmacologically active molecules suggests that **2-ethoxynaphthalene** and its derivatives could be interesting candidates for future drug discovery and development programs. Further research is warranted to fully elucidate its potential in medicinal chemistry and materials science.

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